

# Vapor pressure curve for Vertrel XF

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2H,3H-Decafluoropentane*

Cat. No.: *B142709*

[Get Quote](#)

## An In-Depth Technical Guide to the Vapor Pressure Curve of Vertrel™ XF

For professionals in research, science, and drug development, a thorough understanding of the physicochemical properties of solvents like Vertrel™ XF is paramount for process design, safety, and application. This guide provides a detailed overview of the vapor pressure characteristics of Vertrel™ XF, a proprietary hydrofluorocarbon fluid (2,3-dihydrodecafluoropentane, HFC-43-10mee).[1][2][3]

## Vapor Pressure Data

The vapor pressure of Vertrel™ XF has been characterized across a range of temperatures. The following table summarizes the available quantitative data, which has been consolidated and converted to standard units (kPa and °C) for clarity and ease of comparison.

Temperature (°C)	Temperature (°F)	Vapor Pressure (kPa)	Original Reported Value	Source
-20	-4	2.13	0.021 atm	[2][3]
-10	14	4.76	0.047 atm	[2][3]
0	32	8.31	0.082 atm	[2][3]
20	68	24.8	248 hPa	[4]
25	77	31.3	313 hPa	[4]
25	77	31.33	235 mmHg	[5]
50	122	85.4	854 hPa	[4]

Note: All pressure conversions have been rounded to two decimal places.

## Experimental Protocol for Vapor Pressure Determination

While the specific experimental protocols used by the manufacturer are not detailed in the product data sheets, the determination of vapor pressure for a volatile liquid like Vertrel™ XF is typically performed using standardized methods. The ASTM D2879 Standard Test Method for Vapor Pressure-Temperature Relationship and Initial Decomposition Temperature of Liquids by Isoteniscope is a widely accepted procedure for this purpose.[1][2][4][5][6][7] The OECD Test Guideline 104 also lists the isoteniscope method as a suitable technique.[3][8][9][10][11]

## Principle of the Isoteniscope Method

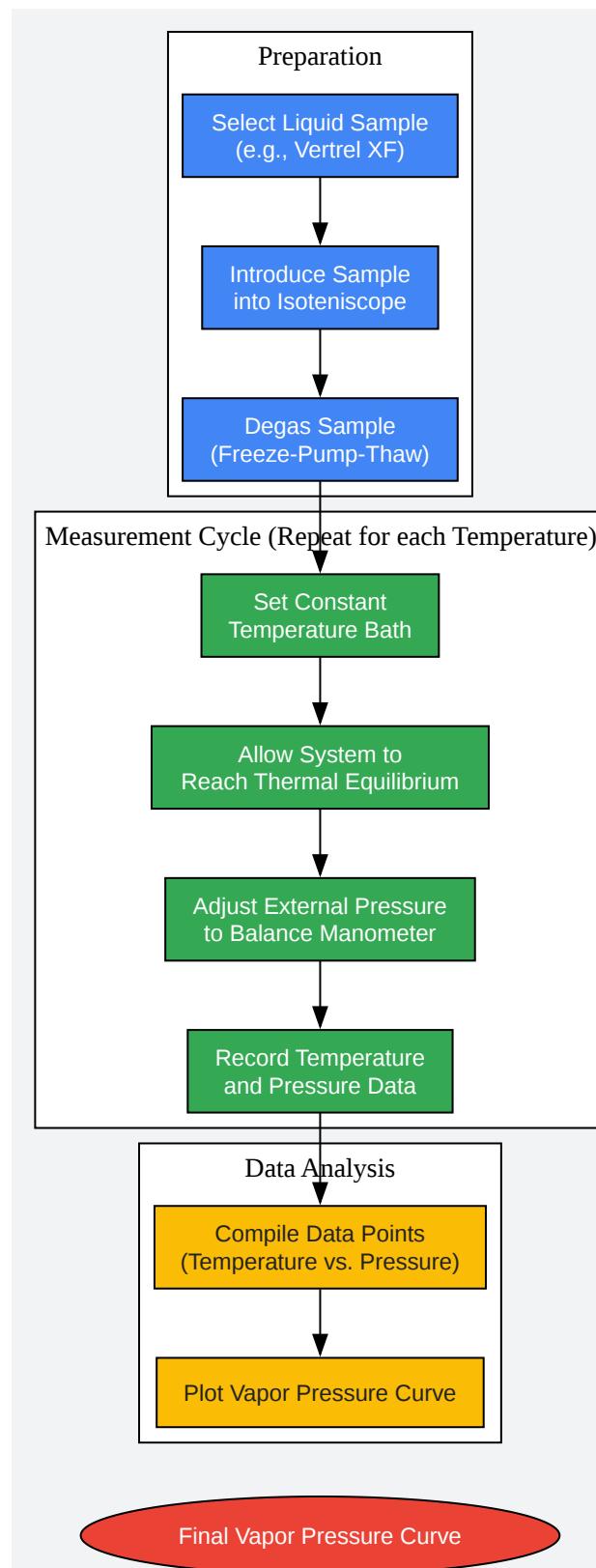
The isoteniscope method measures the vapor pressure of a liquid by determining the pressure required to maintain a balanced level of the sample liquid in a U-tube manometer, where one side is exposed to the vapor of the sample and the other is connected to a pressure-controlled system.[2][6] This method is suitable for liquids with vapor pressures between 133 Pa and 101.3 kPa.[1][4]

## Experimental Procedure (Based on ASTM D2879)

- Sample Preparation: A small amount of the liquid sample (Vertrel™ XF) is introduced into the isoteniscope bulb.
- Degassing: The sample is then degassed to remove any dissolved air or other non-condensable gases, which would interfere with the vapor pressure measurement. This is typically achieved by repeatedly freezing the sample, evacuating the headspace, and then thawing the sample.
- Temperature Equilibration: The isoteniscope is placed in a constant-temperature bath set to the desired measurement temperature. The system is allowed to reach thermal equilibrium.
- Pressure Balancing: The pressure in the system connected to the external arm of the isoteniscope's U-tube is adjusted until the liquid levels in both arms of the U-tube are equal. This indicates that the external pressure is equal to the vapor pressure of the sample at that temperature.
- Data Recording: The temperature of the bath and the corresponding balanced pressure are recorded.
- Vapor Pressure Curve Generation: The process is repeated at several different temperatures to generate a series of data points. Plotting these pressure-temperature points yields the vapor pressure curve for the substance.[\[6\]](#)

## Logical Workflow for Vapor Pressure Determination

The following diagram illustrates the logical workflow for experimentally determining the vapor pressure curve of a liquid solvent such as Vertrel™ XF.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. store.astm.org [store.astm.org]
- 2. ASTM D2879 - eralytics [eralytics.com]
- 3. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 4. store.astm.org [store.astm.org]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. petrolube.com [petrolube.com]
- 7. ASTM D2879 - Standard Test Method for Vapor Pressure-Temperature Relationship and Initial Decomposition Temperature of Liquids by Isoteniscope - Savant Labs [savantlab.com]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google 圖書 [books.google.com.hk]
- 11. laboratuar.com [laboratuar.com]
- To cite this document: BenchChem. [Vapor pressure curve for Vertrel XF]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b142709#vapor-pressure-curve-for-vertrel-xf>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)